Technical Guide: m-PEG9-Tos Safety, Handling, and Reactivity Profile

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Compound of Interest	
Compound Name:	*m-PEG9-Tos*
CAS No.:	*82217-01-4*
Cat. No.:	*B609307*

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Executive Summary

m-PEG9-Tos (Methoxy-PEG9-Tosylate) is a precision heterobifunctional crosslinker used critically in the synthesis of PROTACs, antibody-drug conjugates (ADCs), and liposomal formulations. While the polyethylene glycol (PEG) spacer provides solubility and reduced immunogenicity, the tosylate (p-toluenesulfonyl) functional group classifies this reagent as an alkylating agent.

This guide addresses the dual challenge of maximizing synthetic efficiency while mitigating the specific safety risks associated with sulfonate esters—a class of compounds flagged as potentially genotoxic impurities (PGIs) in pharmaceutical development (ICH M7 guidelines).

Part 1: Chemical Identity & Reactivity Profile

m-PEG9-Tos functions as an electrophilic PEGylation reagent. The tosyl group acts as an excellent leaving group, activating the terminal carbon for nucleophilic attack.

Physicochemical Properties

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Property	Specification
Chemical Name	m-PEG9-p-toluenesulfonate
Formula	
Molecular Weight	~538.65 Da
Appearance	Viscous liquid or low-melting solid (grade dependent)
Solubility	Soluble in DCM, DMF, DMSO, Water (Hydrolysis risk)
Reactive Group	Tosylate (-OTs)
Leaving Group pKa	~ -2.8 (p-Toluenesulfonic acid conjugate)

Mechanistic Insight: The Activation

Unlike NHS esters which react primarily with amines, the Tosyl group is versatile. It reacts via an

mechanism (Bimolecular Nucleophilic Substitution). The sulfonyl oxygen atoms stabilize the negative charge developing in the transition state, making the tosylate anion (

) a weak base and a superior leaving group.

Senior Scientist Note: The reaction rate is heavily solvent-dependent. Polar aprotic solvents (DMSO, DMF) accelerate the reaction by solvating the cation of the nucleophile, leaving the anion "naked" and more reactive.

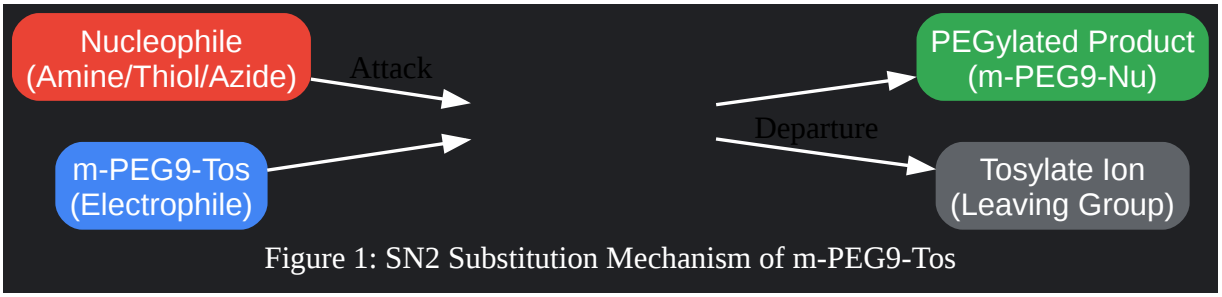


Figure 1: SN2 Substitution Mechanism of m-PEG9-Tos

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Figure 1: The nucleophile attacks the carbon adjacent to the oxygen, displacing the stable tosylate ion.[1]

Part 2: Comprehensive Safety Assessment (E-E-A-T)

Genotoxicity (GTI) Concerns

In drug development, alkyl tosylates are considered structural alerts for genotoxicity. They can alkylate DNA bases (e.g., N7-guanine), potentially leading to mutagenesis.

- Regulatory Context: Under ICH M7 guidelines, if **m-PEG9-Tos** is used in the final steps of API synthesis, the residual unreacted tosylate must be controlled to the Threshold of Toxicological Concern (TTC), typically < 1.5 µ g/day for lifetime exposure.
- Control Strategy: Ensure the reaction stoichiometry consumes the tosylate or include a downstream purification step (e.g., silica chromatography or dialysis) validated to remove the excess linker.

Acute Hazards (GHS Classification)

- H315: Causes skin irritation.
- H319: Causes serious eye irritation.
- H317: May cause an allergic skin reaction.
- H335: May cause respiratory irritation.[2]

Personal Protective Equipment (PPE)

- Respiratory: Use a NIOSH-approved respirator (N95 or P100) if handling powder/aerosols outside a fume hood.
- Gloves: Nitrile rubber (minimum 0.11 mm thickness). Note: Latex is permeable to some organic solvents used with this reagent.
- Eyes: Chemical safety goggles. Face shield recommended if working with >5g quantities.

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Part 3: Storage & Stability Protocols

The primary failure mode for **m-PEG9-Tos** is hydrolysis. Moisture attacks the tosyl group, cleaving it to form p-toluenesulfonic acid (TsOH) and m-PEG9-OH (alcohol). The alcohol is non-reactive toward nucleophiles under standard conditions, leading to "silent" coupling failures.

The "Cold Chain" Protocol

- Temperature: Store at -20°C.
- Atmosphere: Store under inert gas (Argon or Nitrogen).
- Container: Amber glass vials with Teflon-lined caps to prevent UV degradation and solvent leaching.

Thawing Procedure (Critical)

Do not open a cold bottle.

- Remove the vial from the freezer.
- Place in a desiccator.
- Allow to equilibrate to Room Temperature (RT) for 30–60 minutes.
    - Reasoning: Opening a cold vial condenses atmospheric moisture directly into the hygroscopic PEG matrix, initiating immediate hydrolysis.

Part 4: Operational Handling & Synthesis

This protocol is designed as a self-validating system. It includes checkpoints to verify reagent integrity before committing valuable biological samples.

Workflow Visualization

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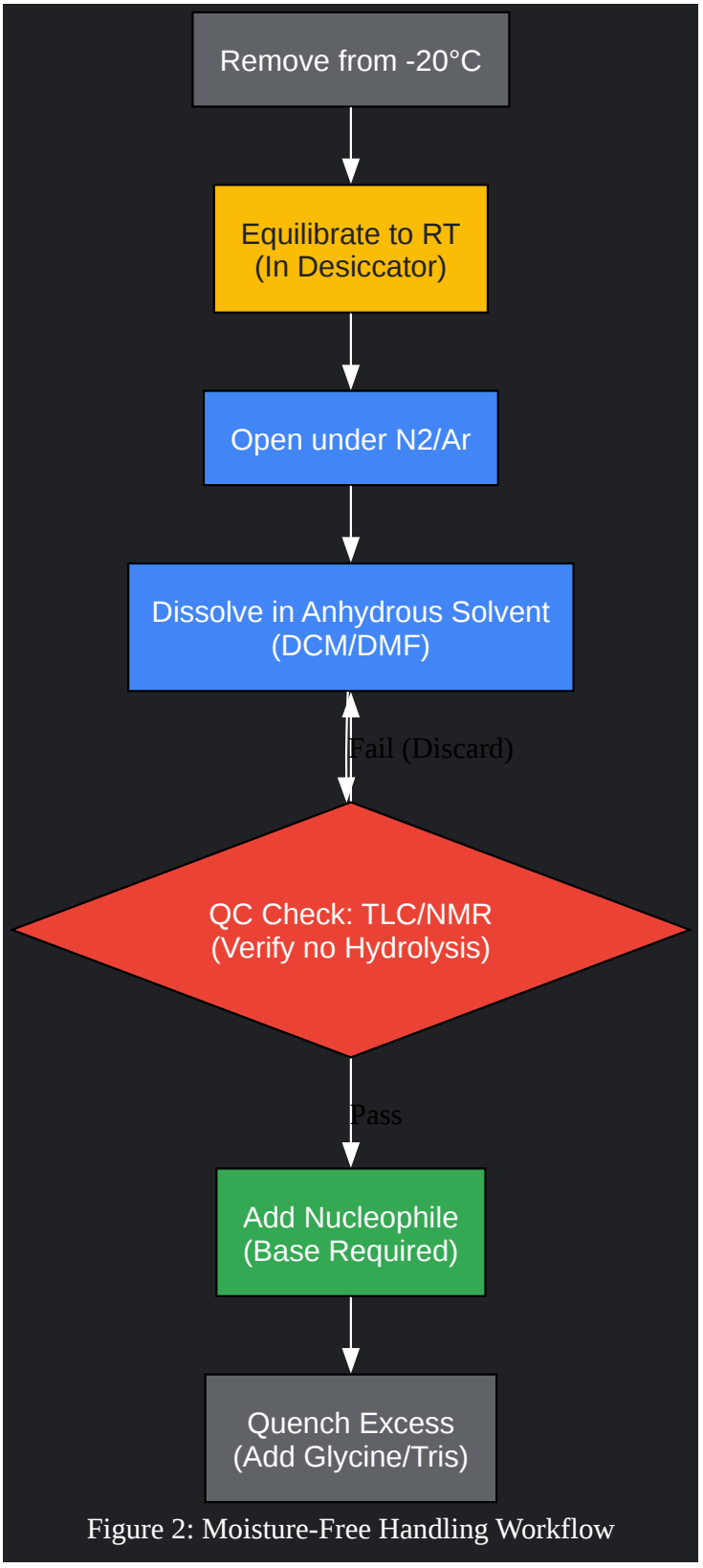


Figure 2: Moisture-Free Handling Workflow

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Figure 2: Step-by-step workflow emphasizing moisture exclusion and quality control.

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Step-by-Step Protocol

1. Pre-Reaction QC (Self-Validation)

Before adding to protein/drug:

- Dissolve a small aliquot in

  .

- Run 1H NMR: Look for the aromatic tosyl doublet (~7.3 and 7.8 ppm). If these peaks are shifted or if a broad -OH peak appears upfield, significant hydrolysis has occurred.

2. Solubilization

- Use anhydrous solvents (DMF or DMSO for biologicals; DCM for small molecules).
- Tip: If using DMF, ensure it is amine-free (freshly distilled or biotech grade) to prevent side reactions with the tosyl group.

3. Conjugation Reaction

- pH Control: The reaction generates acid (TsOH). Maintain pH 8.0–9.5 using a buffer (e.g., Borate or Carbonate) or an organic base (TEA/DIPEA).
- Stoichiometry: Use 1.5 – 5.0 equivalents of **m-PEG9-Tos** relative to the nucleophile to drive the reaction to completion.

4. Quenching (Safety Critical)

- Never discard unreacted tosylate directly.
- Add a scavenger: Add excess Glycine, Tris, or Cysteine to the reaction mixture.
- Incubate for 30 mins. This converts residual alkylating agent into a harmless amino-PEG species before disposal or purification.

Part 5: Emergency Response

Spills

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- Evacuate the immediate area if the spill is large (>100 mL/g) or generates dust.
- Neutralize: Cover the spill with a solution of 10% Sodium Thiosulfate. Thiosulfate is a potent nucleophile that rapidly alkylates the tosyl group, rendering it non-genotoxic.
- Clean: Absorb with inert material (vermiculite) and dispose of as hazardous chemical waste.

Exposure[5]

- Skin: Wash immediately with soap and water for 15 minutes.[2] Do not use ethanol (may increase absorption).
- Eyes: Rinse cautiously with water for 15 minutes.[2] Remove contact lenses. Seek medical attention.

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